

Dichlofluanid reference standard purity comparison from different vendors

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Compound of Interest

Compound Name: *Dichlofluanid*

Cat. No.: *B1670457*

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A Comparative Guide to Dichlofluanid Reference Standard Purity

For researchers, scientists, and professionals in drug development, the accuracy of analytical measurements is paramount. A critical component ensuring this accuracy is the purity of the reference standards used. This guide provides a comparative overview of **Dichlofluanid** reference standards from various vendors, offering insights into their purity, available formats, and the analytical methodologies for their assessment.

Executive Summary

Dichlofluanid is a broad-spectrum fungicide, and its reference standards are essential for residue analysis in food safety, environmental monitoring, and toxicology studies. This guide outlines the product offerings from prominent vendors, presents a standardized protocol for purity verification, and visualizes the compound's mode of action and a logical workflow for standard selection. While vendors uniformly claim high purity for their **Dichlofluanid** reference standards, the level of detail in publicly available documentation, such as Certificates of Analysis (CoA), can vary.

Vendor and Product Comparison

The selection of a suitable **Dichlofluanid** reference standard depends on the specific requirements of the analytical method, including the desired format (neat solid or solution) and

the required level of certification. Below is a summary of offerings from several reputable vendors.

Vendor	Product Name/Grade	Purity Specification	Format	Certification
Sigma-Aldrich	PESTANAL®	Analytical Standard	Neat Solid	Certificate of Analysis available
TraceCERT®	Certified Reference Material	Neat Solid	ISO/IEC 17025, ISO 17034	
AccuStandard	Certified Reference Material	High Purity	Neat Solid & Solutions	ISO 17034
FUJIFILM Wako	Dichlofluanid Standard	≥ 99.0% (Capillary GC, qNMR)[1]	Neat Solid	Certificate of Analysis available[1]
HPC Standards	Reference Material	High Purity	Solutions	ISO 17034

Note: While most vendors provide a Certificate of Analysis upon request, the level of detail regarding specific impurities may differ. Researchers are encouraged to request and review the CoA for the specific lot they intend to purchase.

Experimental Protocols for Purity Assessment

To ensure an objective comparison of **Dichlofluanid** reference standards, standardized analytical methods are crucial. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are commonly employed for purity determination.

High-Performance Liquid Chromatography (HPLC) Method

Purpose: To determine the purity of a **Dichlofluanid** reference standard and identify any non-volatile impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size)
- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Dichlofluanid** reference standard
- Phosphoric acid (or formic acid for MS compatibility)

Procedure:

- Standard Preparation: Accurately weigh and dissolve the **Dichlofluanid** reference standard in acetonitrile to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of working standards by diluting the stock solution.
- Mobile Phase: A typical mobile phase is a gradient or isocratic mixture of acetonitrile and water. A common starting point is 60:40 (v/v) acetonitrile:water, with a small amount of acid (e.g., 0.1% phosphoric acid) to improve peak shape.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Injection volume: 10 µL
 - Column temperature: 30 °C

- UV detection wavelength: 254 nm
- Analysis: Inject the prepared standard solutions and a blank (acetonitrile).
- Data Analysis: Determine the area of the main **Dichlofluanid** peak and any impurity peaks. Calculate the purity as the percentage of the main peak area relative to the total peak area.

Gas Chromatography-Mass Spectrometry (GC-MS)

Method

Purpose: To assess the purity and identify volatile impurities in a **Dichlofluanid** reference standard.

Instrumentation:

- Gas chromatograph with a mass spectrometer detector
- Capillary column suitable for pesticide analysis (e.g., DB-5ms)
- Data acquisition and processing software

Reagents:

- Acetone or Ethyl Acetate (GC grade)
- **Dichlofluanid** reference standard

Procedure:

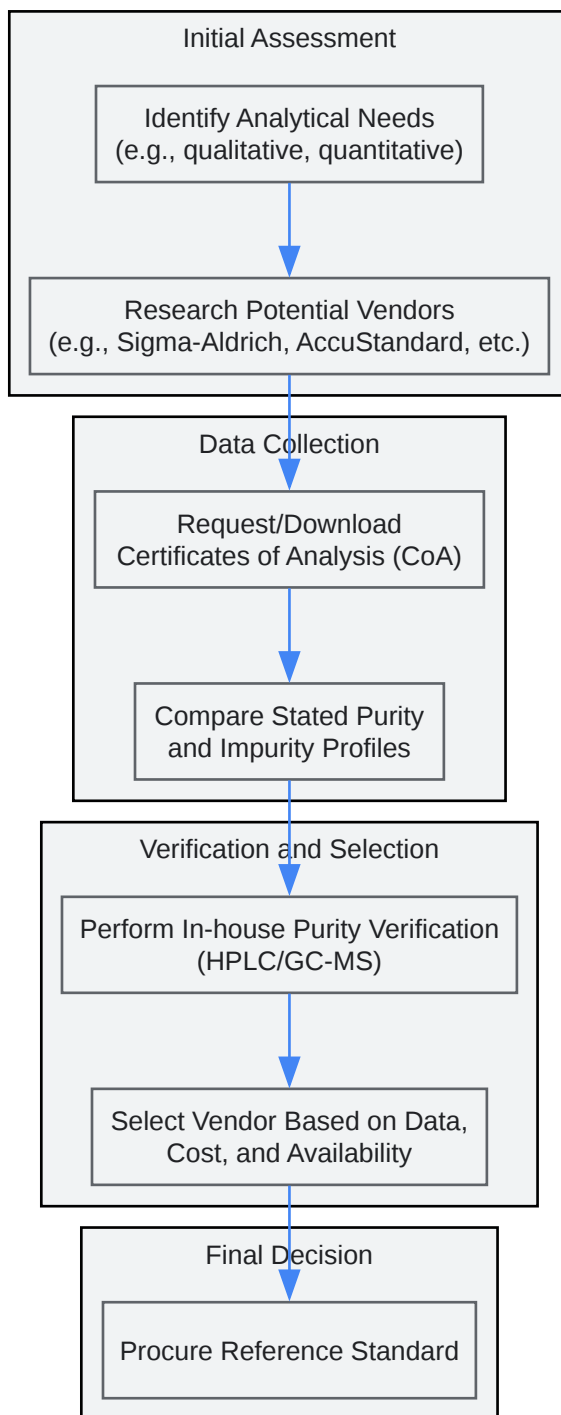
- Standard Preparation: Prepare a solution of the **Dichlofluanid** reference standard in a suitable solvent like acetone or ethyl acetate at a concentration of approximately 100 µg/mL.
- GC Conditions:
 - Inlet temperature: 250 °C
 - Injection mode: Splitless

- Oven temperature program: Start at 100 °C, hold for 1 minute, ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
- Carrier gas: Helium at a constant flow.
- MS Conditions:
 - Ion source temperature: 230 °C
 - Electron ionization (EI) at 70 eV
 - Scan range: m/z 50-400
- Analysis: Inject the prepared standard solution.
- Data Analysis: Identify the **Dichlofluanid** peak based on its retention time and mass spectrum. Search for and identify any impurity peaks by comparing their mass spectra to a library. Calculate purity based on the relative peak areas.

Visualizing Key Information

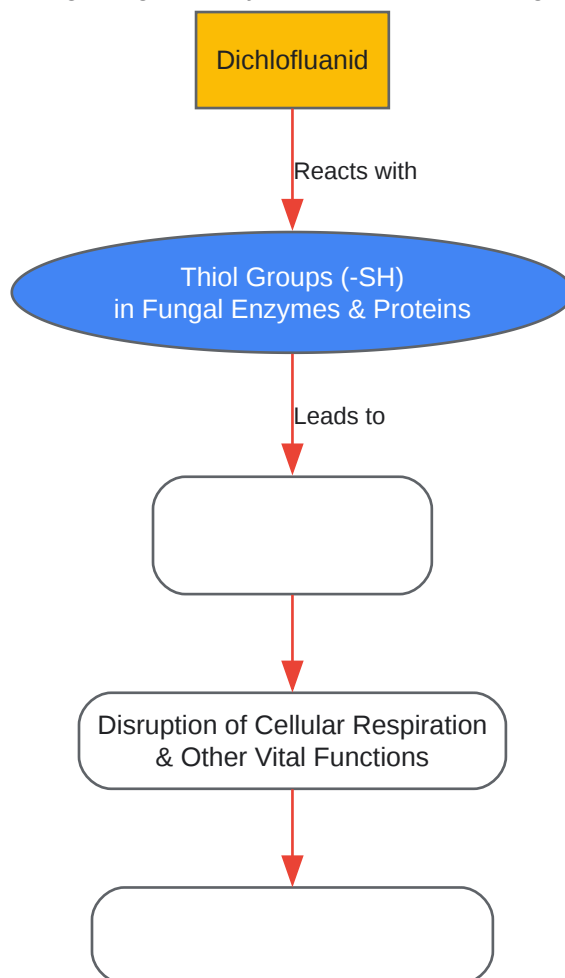
To further aid in the understanding of **Dichlofluanid**'s context and the process of selecting a reference standard, the following diagrams are provided.

Logical Workflow for Reference Standard Comparison

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Caption: Workflow for comparing reference standards.

Conceptual Signaling Pathway for Dichlofluanid's Fungicidal Action



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Caption: **Dichlofluanid**'s multi-site fungicidal action.

Conclusion

The selection of a high-purity **Dichlofluanid** reference standard is a critical step in achieving reliable and accurate analytical results. While several vendors offer products suitable for this purpose, researchers should conduct a thorough evaluation of the available documentation, particularly the Certificate of Analysis. Independent verification of purity using standardized methods such as HPLC or GC-MS is also a recommended practice to ensure the quality and suitability of the chosen reference standard for its intended application.

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References

- 1. 1085-98-9 · Dichlofluanid Standard · 041-21193[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
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